

Safeguarding Your Research: Essential Safety and Handling Protocols for NBI-35965

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Compound of Interest

Compound Name: NBI-35965

Cat. No.: B8022463

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For Immediate Implementation by Laboratory Personnel

This guide provides critical safety and logistical information for the handling and disposal of **NBI-35965**, a corticotropin-releasing factor 1 (CRF1) receptor antagonist. Adherence to these procedures is mandatory to ensure a safe laboratory environment and to minimize risks to researchers and scientists.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **NBI-35965**. This compound should be handled with care, and appropriate PPE must be worn at all times to prevent direct contact.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from dust particles and splashes.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.	To prevent inhalation of dust particles.

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling, storage, and disposal of **NBI-35965**.

Handling Procedures:

- **Preparation:** Before handling, ensure all required PPE is correctly worn. Work in a designated, well-ventilated area, preferably within a chemical fume hood.
- **Dispensing:** Avoid the creation of dust when handling the solid form of **NBI-35965**.^[1] Use appropriate tools for weighing and transferring the compound.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- **Spill Management:** In case of a spill, immediately cordon off the area. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For larger spills or spills of solutions, absorb the material with an inert absorbent and place it in a sealed container for disposal. Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

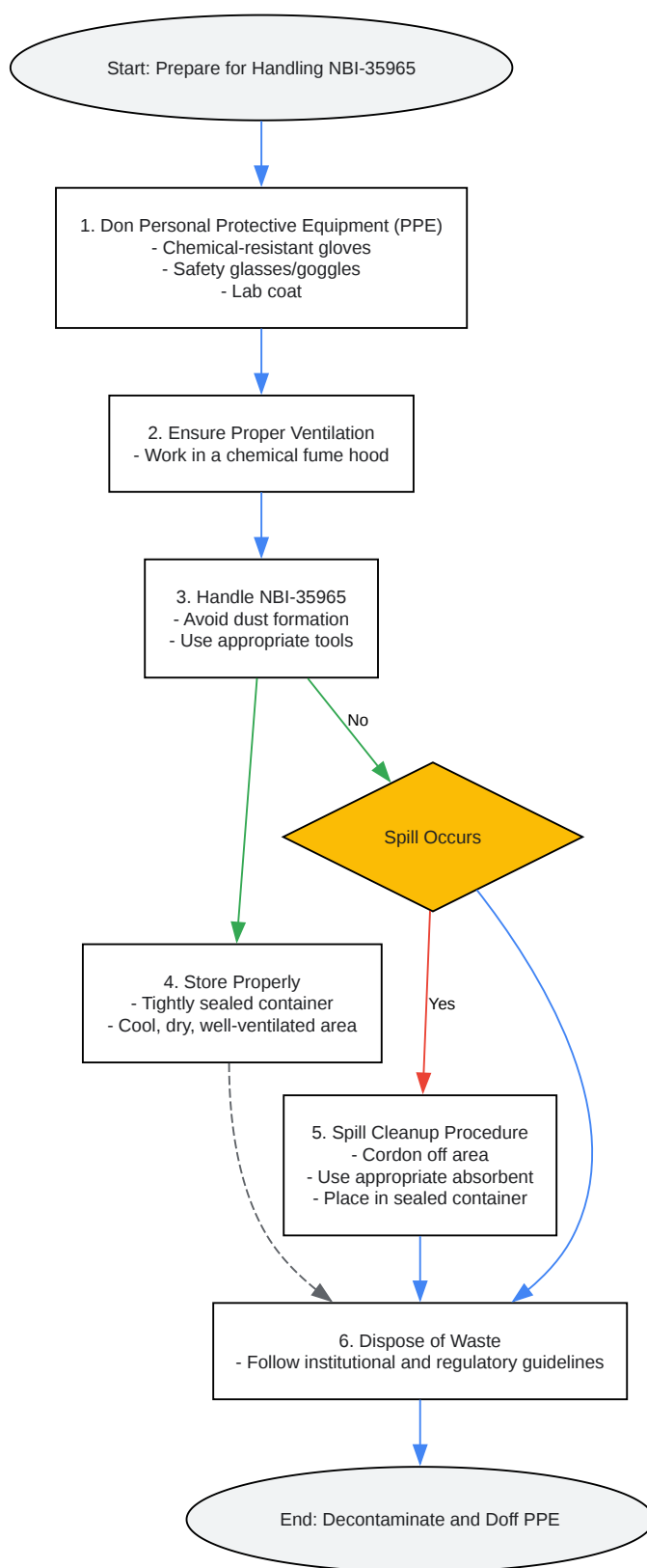
Storage Procedures:

- Store **NBI-35965** in a tightly sealed container.
- Keep the container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is between 2-8°C.

Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **NBI-35965** down the drain or in regular trash.

Experimental Workflow for Safe Handling of NBI-35965



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Caption: Workflow for the safe handling and disposal of **NBI-35965**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Essential Safety and Handling Protocols for NBI-35965]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8022463#personal-protective-equipment-for-handling-nbi-35965]

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